

KHKI-01128: Application Notes and Protocols for In Vitro Cell Culture Experiments

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Compound of Interest

Compound Name: KHKI-01128

Cat. No.: B15619846

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Abstract

KHKI-01128 is a potent and selective inhibitor of NUAKE family kinase 2 (NUAK2), a serine/threonine kinase implicated in cancer cell survival, proliferation, and invasion.[1][2] This document provides detailed application notes and protocols for the in vitro use of **KHKI-01128** in cell culture experiments, with a focus on its application in colorectal cancer research. The provided methodologies are based on established studies and are intended to guide researchers in investigating the anticancer properties of this compound.

Mechanism of Action

KHKI-01128 exerts its anticancer effects by inhibiting the enzymatic activity of NUAKE2.[1][3] NUAKE2 is a component of the Hippo signaling pathway, and its inhibition by **KHKI-01128** leads to the suppression of the YES1-associated transcriptional regulator (YAP) target genes.[1][4] This ultimately results in decreased cell proliferation and induction of apoptosis in cancer cells. [1]

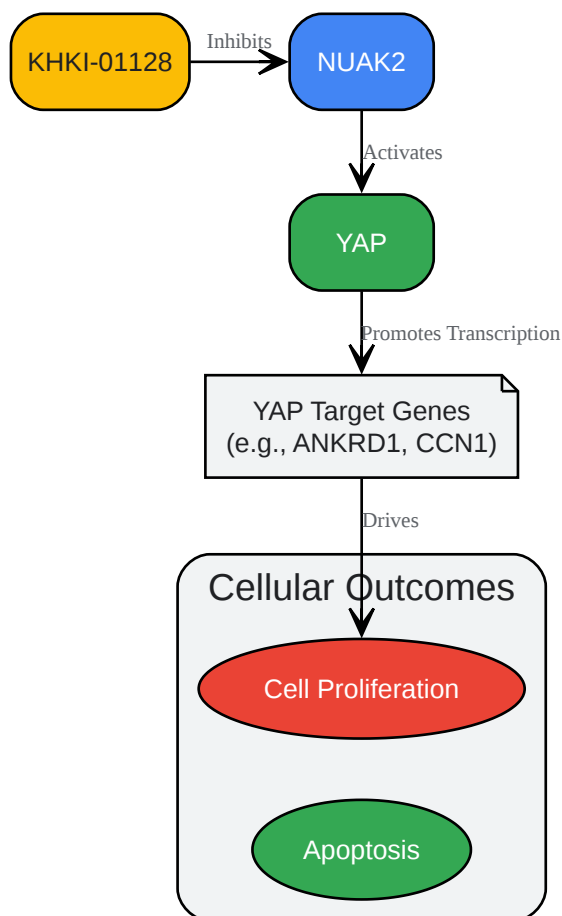
Quantitative Data Summary

The following table summarizes the key quantitative data for **KHKI-01128** based on in vitro studies using the SW480 colorectal cancer cell line.

Parameter	Cell Line	Value	Reference
NUAK2 Inhibition (IC50)	-	$0.024 \pm 0.015 \mu\text{M}$	[1]
Cell Proliferation Inhibition (IC50)	SW480	$1.26 \pm 0.17 \mu\text{M}$	[1]

Signaling Pathway

The diagram below illustrates the proposed signaling pathway affected by **KHKI-01128**.



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Caption: **KHKI-01128** inhibits NUA2, leading to reduced YAP activity and downstream effects.

Experimental Protocols

Cell Culture

- Cell Line: SW480 (human colorectal adenocarcinoma)
- Culture Medium: Recommended medium for the specific cell line (e.g., DMEM or RPMI-1640) supplemented with 10% fetal bovine serum (FBS) and 1% penicillin-streptomycin.
- Culture Conditions: 37°C in a humidified atmosphere with 5% CO₂.

Preparation of KHKI-01128 Stock Solution

- Solvent: Dimethyl sulfoxide (DMSO) is a commonly used solvent.[3]
- Stock Concentration: Prepare a high-concentration stock solution (e.g., 10 mM) in DMSO.
- Storage: Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles and store at -20°C or -80°C for long-term stability.[3]
- Working Solutions: Dilute the stock solution in the complete culture medium to the desired final concentrations for experiments. Ensure the final DMSO concentration in the culture medium is low (typically $\leq 0.1\%$) to avoid solvent-induced cytotoxicity.

Cell Viability Assay (WST-1 Method)

This protocol is designed to determine the half-maximal inhibitory concentration (IC₅₀) of **KHKI-01128** on cell proliferation.

Workflow:

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References

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